Technical Guide: Crystal Structure & Supramolecular Architecture of Substituted Indole-2-Carboxylates[1]

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Compound of Interest

Compound Name:	*Ethyl 5-chloro-6-methyl-1H-indole-2-carboxylate*
CAS No.:	*1352909-23-9*
Cat. No.:	*B1491784*

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Executive Summary

Substituted indole-2-carboxylates represent a privileged scaffold in medicinal chemistry, serving as potent pharmacophores for HIV-1 integrase inhibitors, NMDA receptor antagonists (glycine binding site), and antioxidant agents.[1] The efficacy of these compounds is governed not just by their covalent connectivity, but by their supramolecular topography—specifically, how the indole core engages in

-stacking and hydrogen bonding within active sites.

This guide provides a rigorous analysis of the solid-state architecture of these derivatives. We move beyond simple metric parameters to explore the causality of packing motifs, offering a predictive framework for how these molecules interact in biological systems.

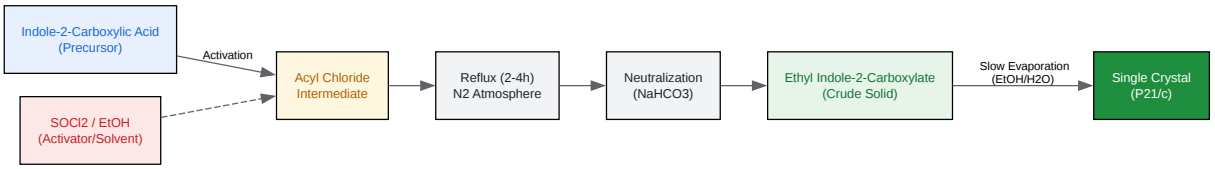
Synthesis & Crystallization Protocols

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To obtain high-quality single crystals suitable for X-ray diffraction (XRD), purity is paramount.[1] The following protocol utilizes a modified Fischer esterification followed by a slow-evaporation crystallization technique optimized for forming centrosymmetric dimers.

Synthetic Pathway (DOT Visualization)[1]

The synthesis targets the ethyl ester derivative, a common model for structural studies due to the conformational flexibility of the ethyl group.



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Figure 1: Synthetic workflow for the generation of diffraction-quality indole-2-carboxylate crystals.

Crystallization Methodology

Objective: Grow prism-like crystals (

mm) suitable for diffractometer mounting.

- Solvent Selection: Use Ethanol (95%).[1]
  - Why: Ethanol acts as both a solvent and a hydrogen bond donor/acceptor.[1] It supports the formation of the characteristic

    dimer motif during nucleation. Aprotic solvents (like DCM) often lead to rapid precipitation rather than ordered growth.[1]
- Procedure:

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- Dissolve 50 mg of the purified ester in 5 mL of warm ethanol (

  C).
- Filter the solution through a 0.45

  m PTFE syringe filter into a clean scintillation vial (removes nucleation sites).
- Cover the vial with parafilm and pierce 3-4 small holes.[1]
- Store in a vibration-free environment at

  C.
- Observation: Colorless prisms typically appear within 48–72 hours.[1]

Crystallographic Analysis

The core structural feature of indole-2-carboxylates is the interplay between the rigid indole bicycle and the flexible ester substituent.

Comparative Unit Cell Data

The following table summarizes the crystallographic parameters for the parent ethyl ester and its 5-chloro derivative. Note the persistence of the monoclinic system, indicating a robust packing preference.

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Parameter	Ethyl 1H-indole-2-carboxylate	Ethyl 5-chloro-1H-indole-2-carboxylate
Crystal System	Monoclinic	Monoclinic
Space Group		
a ( )	14.52	11.68
b ( )	5.38	22.93
c ( )	12.85	11.59
( )	108.4	100.1
Z	4	8
Ref	[1]	[2]

Molecular Conformation[1]

- Planarity: The indole ring system (N1-C8) is essentially planar (RMS deviation).[2] This planarity is critical for intercalation into DNA base pairs or -stacking in protein hydrophobic pockets (e.g., HIV-1 Integrase).[1]
- Ester Orientation: The ester group typically adopts an anti-conformation relative to the C2-C3 bond.
  - Torsion Angle: The O-C-C-N torsion angle is often close to or to maximize conjugation with the indole

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-system. In the 5-chloro derivative, the carboxyl group is twisted slightly (approx

) out of the indole plane, minimizing steric strain while maintaining conjugation.

Supramolecular Architecture

The solid-state stability and biological recognition of these molecules are driven by a hierarchy of non-covalent interactions.[1]

Primary Motif: The Dimer

The dominant feature in these structures is the formation of centrosymmetric dimers.

- Mechanism: The indole N-H acts as a donor, and the carbonyl oxygen (C=O) of the ester acts as an acceptor.
- Graph Set: This forms a cyclic hydrogen-bonded ring described by the graph set notation

  (2 donors, 2 acceptors, 10 atoms in the ring).[2][3]
- Distance: The

  distance is typically 2.85 – 2.90

  , indicating a strong hydrogen bond.

Secondary Motif: Stacking

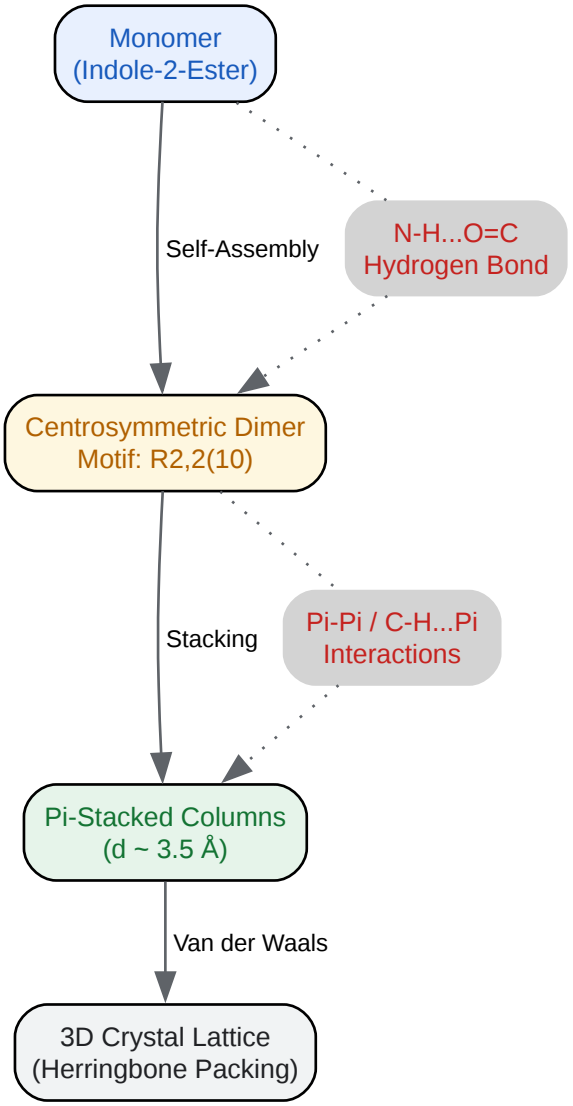
These dimers do not exist in isolation.[1] They stack face-to-face or in a herringbone pattern to maximize dispersive forces.[1]

- Stacking Distance: Centroid-to-centroid distances of 3.4 – 3.6

  are common.[1]
- Significance: In drug design, this mimics how the inhibitor stacks against the aromatic residues (e.g., Tyr143) in the HIV-1 Integrase active site.

Assembly Logic (DOT Visualization)[1]

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Figure 2: Hierarchical assembly from monomer to crystal lattice, highlighting the critical R2,2(10) synthon.

Pharmacophore Implications & Case Studies[1]

HIV-1 Integrase Inhibition

Structural studies of indole-2-carboxylates have directly informed the design of HIV-1 Integrase Strand Transfer Inhibitors (INSTIs).[1][4][5]

- Mechanism: The crystal structure reveals that the indole core is electronically rich and planar. This allows it to occupy the hydrophobic cavity adjacent to the

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connector of the enzyme.[6]

- Docking Correlation: The

  dimer motif observed in the crystal lattice mimics the chelation mode required for binding the

  ions in the integrase active site. The planarity ensures the C3-substituents can extend into the hydrophobic pocket without steric clash.

Halogen Bonding (The 5-Chloro Effect)

In the 5-chloro derivative (Table 1), the Chlorine atom introduces a "sigma-hole," capable of forming weak halogen bonds (

or

).

- Impact: This interaction tightens the crystal packing (higher density) and increases the melting point compared to the unsubstituted ester.
- Application: In biological contexts, placing a halogen at C5 improves lipophilicity and specific binding affinity to hydrophobic pockets in targets like the Glycine/NMDA receptor.

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